

An In-depth Technical Guide to 3-Fluorophenmetrazine (3-FPM)

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Compound of Interest

Compound Name: 3-Fluorophenmetrazine

Cat. No.: B1651833

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Introduction

3-Fluorophenmetrazine (3-FPM), also known by its chemical name 2-(3-fluorophenyl)-3-methylmorpholine and research code PAL-593, is a novel stimulant of the phenylmorpholine class.^{[1][2]} It is a derivative of phenmetrazine, a stimulant that was clinically used as an anorectic in the 1950s but was later withdrawn due to its potential for abuse.^{[1][3]} 3-FPM has emerged in the online research chemical market in recent years, prompting interest in its pharmacological and toxicological profile.^{[1][4]} This document provides a comprehensive technical overview of 3-FPM, summarizing its chemical properties, pharmacology, pharmacokinetics, and known effects, with a focus on quantitative data and experimental methodologies.

Chemical and Physical Properties

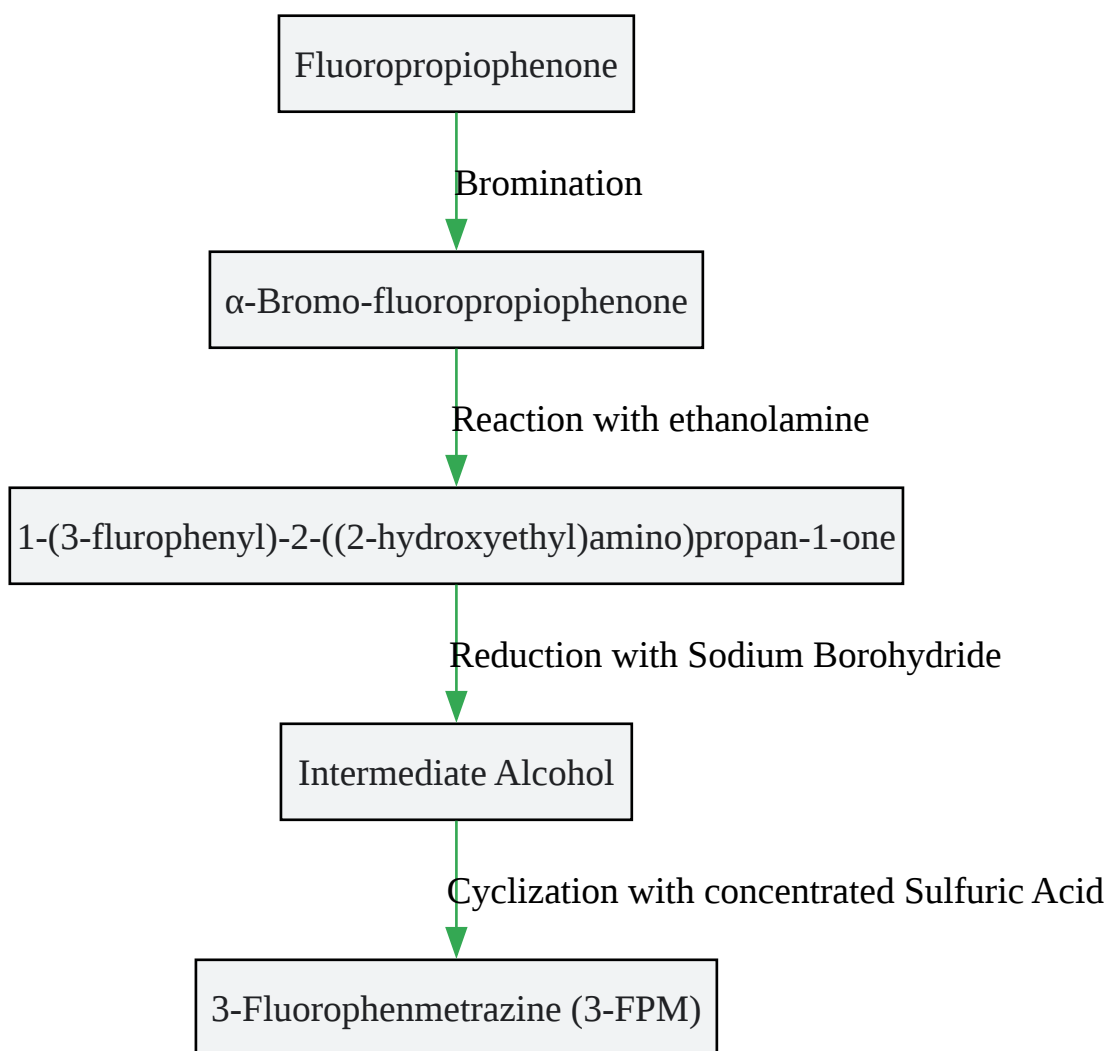
3-FPM is a synthetic molecule belonging to the amphetamine family.^[1] It possesses two chiral centers, leading to the possibility of four stereoisomers and two racemic mixtures (cis- and trans-).^[2]

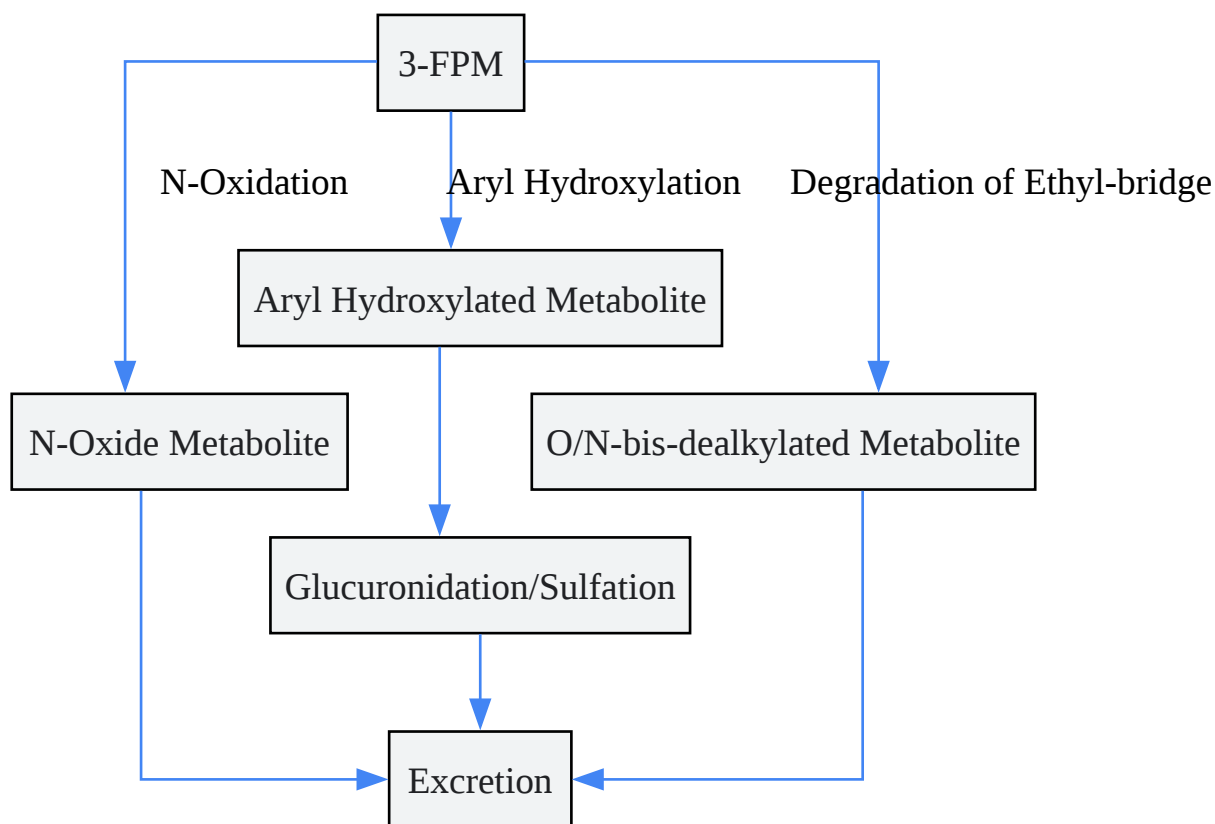
Property	Value	Reference
IUPAC Name	2-(3-fluorophenyl)-3-methylmorpholine; hydrochloride	[2]
Other Names	3F-Phenmetrazine, PAL-593	[1]
Molecular Formula	C11H14FNO	[2]
Molecular Weight	195.23 g/mol	[2]
Physical Appearance	White, solid, crystalline powder. Also found in yellow, blue, or green pellets.	[2]
Boiling Point	280.6 °C ± 35.0 °C at 760 mmHg	[2]

Synthesis

A common synthetic route for 3-FPM is adapted from the method described by Blough et al.[2] The process involves several key steps starting from a fluoropropiophenone starting material. [2]

General Synthesis Workflow





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